physicochemical properties of 5-Chloro-2-(methoxyn

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*5-Chloro-2-(methoxymethoxy)benzaldehyde*
CAS No.:	*115560-38-8*
Cat. No.:	*B1315581*

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An In-depth Technical Guide to the Physicochemical Properties of **5-Chloro-2-(methoxymethoxy)benzaldehyde**

Introduction

In the landscape of modern drug discovery and organic synthesis, the strategic use of functionalized aromatic scaffolds is paramount. **5-Chloro-2-(m** combination of reactive sites and protecting group chemistry. The presence of a chloro substituent, a methoxymethyl (MOM) ether, and a benzaldehy architectures.[1][2] The chloro and methoxy groups, in particular, are frequently employed by medicinal chemists to probe and optimize ligand-protein molecule.[1][3] This guide provides a comprehensive analysis of the core physicochemical properties of **5-Chloro-2-(methoxymethoxy)benzaldehy** researchers, scientists, and drug development professionals.

Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all subsequent research. This section details the fundamental identifiers for **5-C**

- Chemical Name: **5-Chloro-2-(methoxymethoxy)benzaldehyde**
- Synonyms: 2-(methoxymethoxy)-5-chlorobenzaldehyde, 5-chloro-2-methoxymethoxybenzaldehyde[4]
- CAS Number: 115560-38-8[4]
- Molecular Formula: $C_9H_9ClO_3$[4]

The structure incorporates a benzene ring substituted with a chloro group at position 5, an aldehyde group at position 1, and a methoxymethyl (MOM) hydroxyl group of the precursor, 5-chloro-2-hydroxybenzaldehyde, allowing for selective reactions at the aldehyde functionality.

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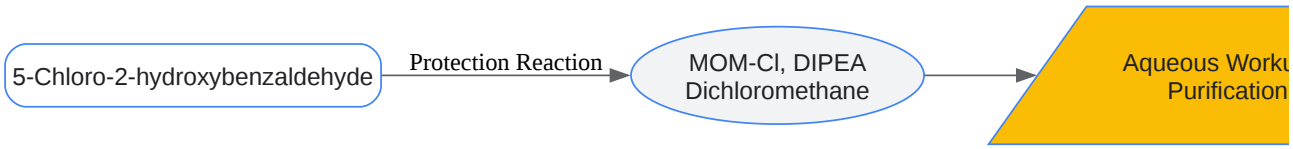

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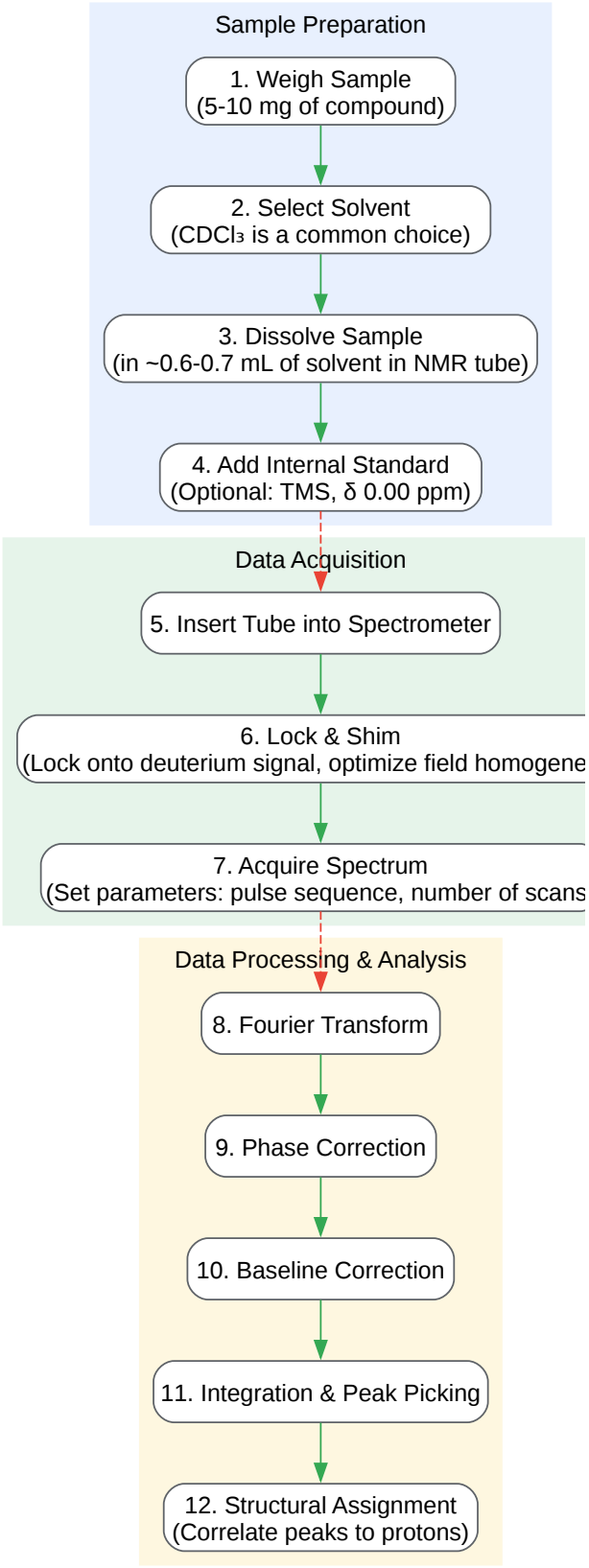

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Caption: Standard workflow for NMR sample preparation and analysis.

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Methodology Details:

- Sample Preparation (Causality): A concentration of 5-10 mg in ~0.6 mL of solvent is optimal for achieving a good signal-to-noise ratio without causi excellent solvent for a wide range of organic compounds and its deuterium signal provides a stable lock for the spectrometer. Tetramethylsilane (TM equivalent protons give a single, sharp signal at a defined 0.00 ppm, against which all other chemical shifts are measured.

- Data Acquisition (Trustworthiness): The "lock" step is critical for signal stability; it compensates for magnetic field drift during the experiment, ensuri homogeneous as possible across the sample volume. An inhomogeneous field leads to broad, distorted peaks, making interpretation difficult or imp

- Data Processing (Expertise): Raw NMR data is a free induction decay (FID) signal. A Fourier Transform is required to convert this time-domain data manual or automated adjustments that ensure the peaks are symmetrical and the baseline is flat, which is crucial for accurate integration. The inte providing the final, quantitative verification of the molecular structure.

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